

"Potassium phosphate, dibasic, trihydrate" CAS number 16788-57-1

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Compound of Interest

Compound Name: *Potassium phosphate, dibasic, trihydrate*

Cat. No.: *B098565*

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An In-depth Technical Guide to **Potassium Phosphate, Dibasic, Trihydrate** (CAS 16788-57-1)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **Potassium Phosphate, Dibasic, Trihydrate** ($K_2HPO_4 \cdot 3H_2O$), a widely used reagent in scientific research and pharmaceutical development. It covers its chemical and physical properties, key applications, and detailed experimental protocols.

Physicochemical Properties

Potassium phosphate, dibasic, trihydrate is a hydrated salt of phosphoric acid, notable for its high water solubility and buffering capacity.^[1] It presents as a white, odorless, crystalline solid that is somewhat hygroscopic.^{[2][3][4]}

Table 1: General and Physical Properties

Property	Value	Citations
CAS Number	16788-57-1	[5] [6] [7]
Molecular Formula	K ₂ HPO ₄ ·3H ₂ O	[1] [6] [7]
Molecular Weight	228.22 g/mol	[2] [6] [8]
Appearance	White crystalline powder	[2] [3] [9]
Melting Point	Decomposes at 340°C (anhydrous substance)	[2] [10] [11]
Bulk Density	~800 kg/m ³	[2] [11]
Solubility	Highly soluble in water	[1] [2] [9] [10]
pKa	7.21	[2]
pH	9.1 - 9.4 (50 g/L in H ₂ O at 20-25°C)	[2] [11]

| Stability | Stable under normal conditions; hygroscopic [\[\[2\]](#)[\[10\]](#) |

Table 2: Reagent Grade Specifications

Parameter	Specification	Citations
Assay	≥98.0% to ≥99.0%	[6] [11]
Chloride (Cl)	≤ 0.003%	[6] [11]
Sulfate (SO ₄)	≤ 0.005%	[6] [11]
Total Nitrogen (N)	≤ 0.001%	[6] [11]
Heavy Metals (as Pb)	≤ 5 ppm to ≤ 0.001%	[6] [11]
Iron (Fe)	≤ 0.001%	[6] [11]
Sodium (Na)	≤ 0.05% to ≤ 0.1%	[6] [11]

| Insoluble Matter | ≤ 0.01% [\[\[6\]](#) |

Core Applications in Research and Drug Development

Potassium phosphate, dibasic, trihydrate is a versatile reagent with numerous applications stemming from its buffering capacity and its role as a source of potassium and phosphate ions.

- **Buffering Agent:** Its most common application is in the preparation of buffer solutions for molecular biology, biochemistry, and chromatography.^{[2][6][12]} Phosphate buffers are crucial for maintaining a stable pH in a physiological range for cell culture media, enzyme assays, and protein purification processes.^{[6][7]}
- **Pharmaceutical Formulations:** In the pharmaceutical industry, it is used as an excipient for pH regulation and stabilization in both oral and injectable medications.^{[9][12][13]} It can also serve as an electrolyte replenisher in intravenous solutions.^{[10][13]}
- **Protein Crystallization:** High concentrations of potassium phosphate are often used as a precipitant in protein crystallization experiments to induce the supersaturation required for crystal formation.^[14] It can help achieve the high degree of homogeneity needed for successful crystallization.^[14]
- **Cell Culture and Microbiology:** It serves as a source of essential phosphate in various media used for culturing microorganisms and in phosphate-buffered saline (PBS) for cell and tissue culture.^{[3][6][7]} Phosphate ions are vital for cellular metabolism, signaling pathways, and nucleic acid structure.^[7]

Experimental Protocols and Methodologies

Protocol 1: Preparation of 1 M Potassium Phosphate Buffer Stock Solutions

This protocol details the preparation of 1 M stock solutions of potassium phosphate monobasic (KH_2PO_4) and potassium phosphate dibasic (K_2HPO_4), which are the primary components for creating phosphate buffers of a desired pH.

Materials:

- Potassium phosphate, monobasic (KH_2PO_4)

- **Potassium phosphate, dibasic, trihydrate** ($\text{K}_2\text{HPO}_4 \cdot 3\text{H}_2\text{O}$)

- High-purity, deionized water
- Volumetric flasks (1 L)
- Magnetic stirrer and stir bars
- Weighing scale

Methodology:

- Prepare 1 M KH_2PO_4 (Monobasic) Stock Solution:
 - Accurately weigh 136.09 g of potassium phosphate, monobasic.
 - Transfer the powder to a 1 L volumetric flask.
 - Add approximately 800 mL of deionized water.
 - Place a magnetic stir bar in the flask and stir until the solid is completely dissolved.
 - Once dissolved, remove the stir bar and add deionized water to bring the final volume to the 1 L mark (QS).
 - Stopper and invert the flask several times to ensure thorough mixing.
- Prepare 1 M K_2HPO_4 (Dibasic) Stock Solution:
 - Accurately weigh 228.22 g of **potassium phosphate, dibasic, trihydrate**.
 - Transfer the powder to a 1 L volumetric flask.
 - Add approximately 800 mL of deionized water.
 - Stir with a magnetic stirrer until the solid is completely dissolved.
 - Remove the stir bar and QS to the 1 L mark with deionized water.

- Stopper and invert the flask to mix completely.
- Create Working Buffer of Desired pH:
 - To create a buffer of a specific pH (e.g., 0.1 M, pH 7.4), mix specific volumes of the 1 M monobasic and 1 M dibasic stock solutions according to established charts or Henderson-Hasselbalch calculations.[\[15\]](#)
 - For example, to make 100 mL of 0.1 M Potassium Phosphate Buffer at pH 7.4 (at 25°C), you would typically mix 1.9 mL of 1 M KH_2PO_4 stock with 8.1 mL of 1 M K_2HPO_4 stock, and then add 90 mL of deionized water.
 - Always verify the final pH with a calibrated pH meter and adjust as necessary.

Protocol 2: General Workflow for Protein Crystallization using Vapor Diffusion

This protocol outlines a general method for setting up a protein crystallization experiment using the hanging drop vapor diffusion technique, where potassium phosphate acts as the precipitant.

Materials:

- Purified protein solution (at a known concentration)
- Potassium phosphate buffer (prepared as in Protocol 1, at various molarities, e.g., 1.0 M - 2.0 M)
- Crystallization plates (e.g., 24-well plates)
- Siliconized glass cover slips
- Micropipettes and tips
- Sealing grease or oil

Methodology:

- Prepare the Reservoir Solution:
 - Pipette 500 μ L to 1 mL of the potassium phosphate precipitant solution into the reservoir of a crystallization plate well. The concentration of this solution will drive the diffusion.
- Prepare the Crystallization Drop:
 - On a clean, siliconized cover slip, pipette 1-2 μ L of the purified protein solution.
 - Pipette an equal volume (1-2 μ L) of the reservoir solution from the well and mix it gently with the protein drop. Avoid introducing bubbles.
- Seal the Well:
 - Carefully invert the cover slip so the drop is suspended "hanging" over the reservoir.
 - Place the cover slip over the well, using sealing grease to create an airtight seal.
- Incubation and Observation:
 - Store the plate in a stable, vibration-free environment at a constant temperature (e.g., 4°C or 20°C).
 - Over time, water will evaporate from the drop and diffuse into the more concentrated reservoir solution. This slowly increases the concentration of both the protein and the precipitant in the drop, driving the protein towards supersaturation and, ideally, nucleation and crystal growth.[\[16\]](#)
 - Periodically observe the drops under a microscope over days to weeks, looking for the formation of crystals.

Visualizations: Workflows and Chemical Principles

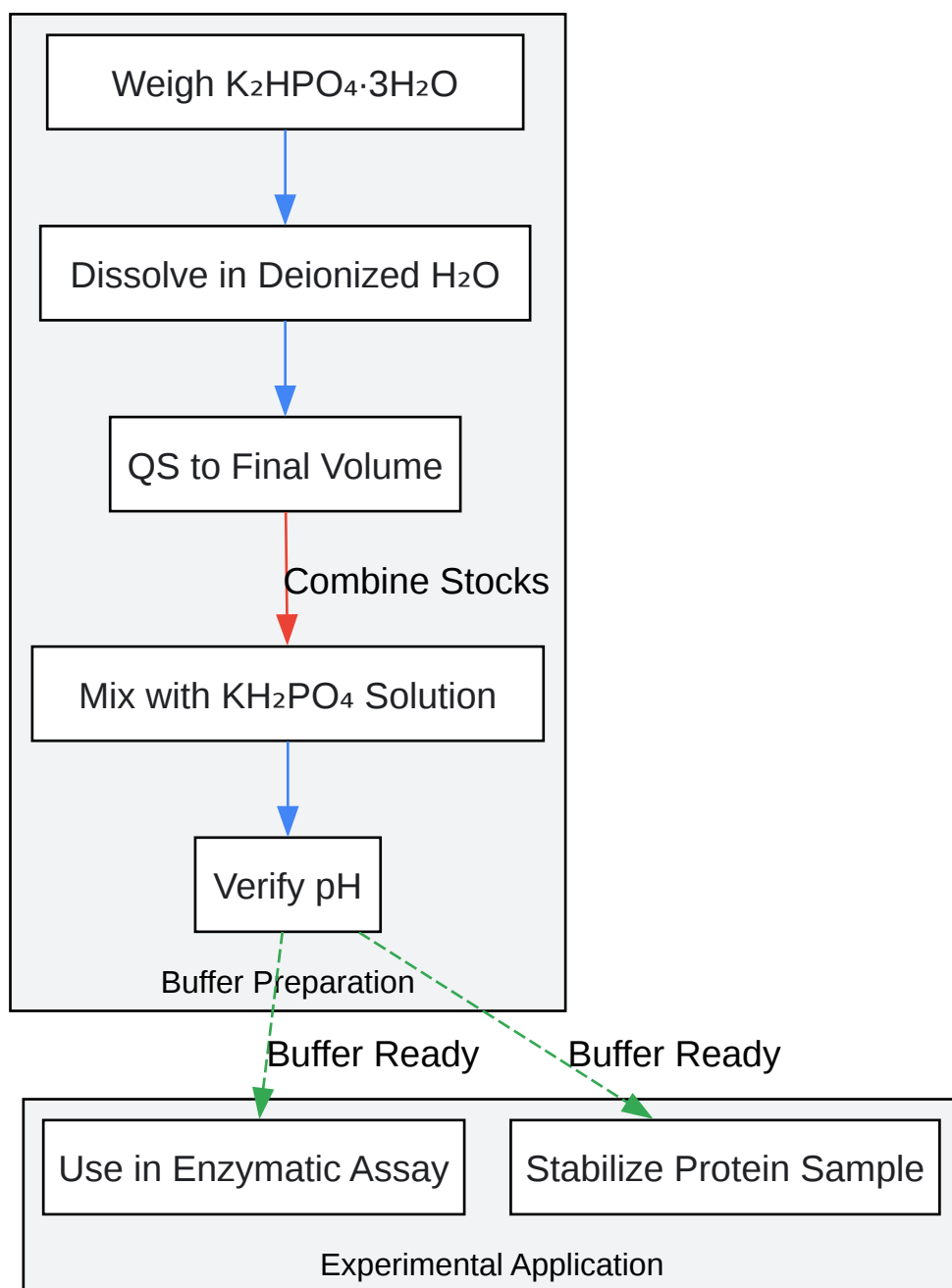


Diagram 1: Buffer Preparation and Application Workflow

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Caption: Workflow for preparing and using a potassium phosphate buffer.

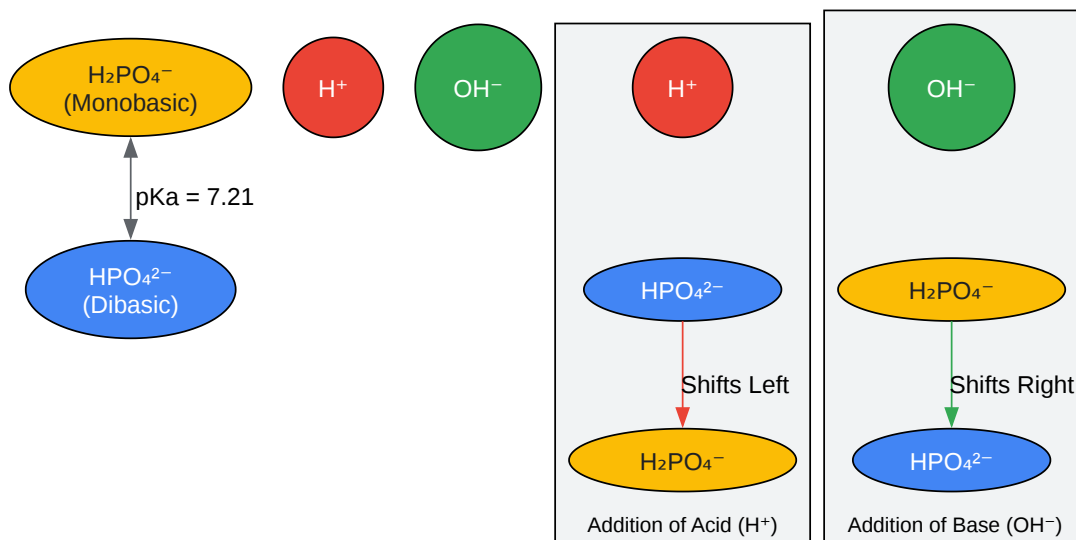


Diagram 2: Phosphate Buffer System Equilibrium

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Caption: Equilibrium of the dibasic/monobasic phosphate buffer system.

Safety and Handling

- General Handling: Handle in accordance with good industrial hygiene and safety practices. [4] Use with adequate ventilation to minimize dust generation and accumulation.[5]
- Personal Protective Equipment (PPE): Wear appropriate protective eyeglasses or chemical safety goggles, gloves, and clothing to prevent eye and skin exposure.[4]

- Hazards: May cause eye, skin, respiratory, and digestive tract irritation.[5] The toxicological properties have not been fully investigated.[5]
- Storage: Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances like strong oxidizing agents.[2][5][10]
- First Aid: In case of eye contact, flush with plenty of water for at least 15 minutes. For skin contact, flush with plenty of water. If ingested, rinse mouth with water. If inhaled, move to fresh air. Seek medical attention if symptoms occur or persist.[5]

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